

CAS number 5331-91-9 physicochemical properties.

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Compound of Interest

Compound Name: *5-Chloro-2-mercaptopbenzothiazole*

Cat. No.: *B1225071*

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An In-depth Technical Guide on the Physicochemical Properties of **5-Chloro-2-mercaptopbenzothiazole** (CAS 5331-91-9)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of the compound identified by CAS number 5331-91-9, **5-Chloro-2-mercaptopbenzothiazole**. This document includes tabulated quantitative data, detailed experimental protocols for property determination, and visualizations of relevant biological and analytical processes.

Chemical Identity and Structure

5-Chloro-2-mercaptopbenzothiazole is an organosulfur compound that finds applications in various industrial and research settings. It is recognized for its roles as a biocide, a fungicide, and an important intermediate in the synthesis of pharmaceuticals and specialty chemicals.^[1] It is also utilized as a vulcanization accelerator in the rubber industry.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	5331-91-9
IUPAC Name	5-chloro-3H-1,3-benzothiazole-2-thione[2]
Synonyms	5-Chloro-2-benzothiazolethiol, CMBT, SH-Benzothiazole[2]
Molecular Formula	C ₇ H ₄ CINS ₂ [3]
SMILES	C1=CC2=C(C=C1Cl)NC(=S)S2[2]
InChI	InChI=1S/C ₇ H ₄ CINS ₂ /c8-4-1-2-6-5(3-4)9-7(10)11-6/h1-3H,(H,9,10)[2]

Physicochemical Properties

The following tables summarize the key physicochemical properties of **5-Chloro-2-mercaptobenzothiazole**.

Table 2: Physical Properties

Property	Value	Source
Molecular Weight	201.70 g/mol	[3]
Appearance	Light yellow solid[4]	Various
Melting Point	198-200 °C	[4]
Boiling Point	333.2 ± 44.0 °C (Predicted)	Multiple sources
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol and acetone.	Multiple sources
Density	1.4472 g/cm ³ (Rough estimate)	Multiple sources
Flash Point	155.3 °C	Multiple sources
Vapor Pressure	0.000138 mmHg at 25°C	Multiple sources

Experimental Protocols

This section details the standard methodologies for determining the key physicochemical properties outlined above.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline compound, this transition occurs over a narrow temperature range.

Protocol:

- Sample Preparation: A small amount of the finely powdered **5-Chloro-2-mercaptopbenzothiazole** is packed into a capillary tube, which is sealed at one end.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which consists of a heated block or oil bath and a thermometer or an electronic temperature sensor.
- Heating: The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes liquid is recorded as the end of the melting range.
- Purity Assessment: A sharp melting range (typically 0.5-1 °C) is indicative of a pure compound. A broad melting range suggests the presence of impurities.

Boiling Point Determination (Distillation Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Protocol:

- Apparatus Setup: A distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer.

- Sample and Heating: The liquid sample of **5-Chloro-2-mercaptopbenzothiazole** is placed in the distilling flask along with boiling chips to ensure smooth boiling. The flask is heated gently.
- Vaporization and Condensation: As the liquid boils, its vapor rises and comes into contact with the thermometer bulb before entering the condenser. The vapor is then cooled and condensed back into a liquid, which is collected in the receiving flask.
- Temperature Reading: The temperature is recorded when it stabilizes, indicating that the vapor is in thermal equilibrium with the boiling liquid. This stable temperature is the boiling point.

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

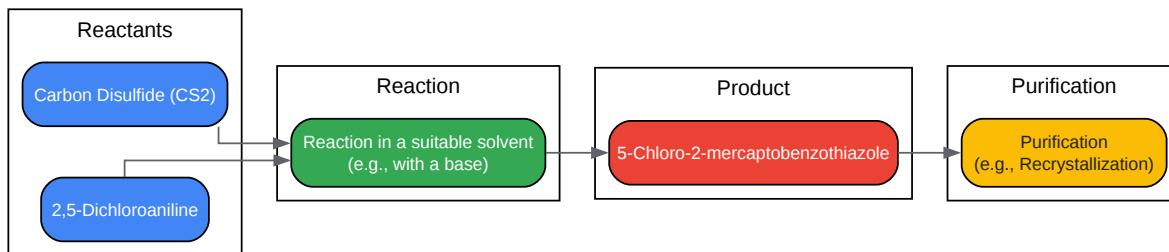
Protocol:

- Solvent Selection: A range of solvents with varying polarities (e.g., water, ethanol, acetone, diethyl ether, hexane) are selected.
- Sample Preparation: A small, measured amount of **5-Chloro-2-mercaptopbenzothiazole** (e.g., 10 mg) is placed into a series of test tubes.
- Solvent Addition: A measured volume of each solvent (e.g., 1 mL) is added to the respective test tubes.
- Mixing and Observation: The test tubes are agitated (e.g., by vortexing) for a set period to facilitate dissolution. The samples are then visually inspected to determine if the solid has completely dissolved.
- Classification: The solubility is typically reported qualitatively (e.g., soluble, sparingly soluble, insoluble) or quantitatively (e.g., in mg/mL).

Synthesis and Analysis

Synthesis of 5-Chloro-2-mercaptopbenzothiazole

5-Chloro-2-mercaptopbenzothiazole can be synthesized from 2,5-dichloroaniline. The following diagram illustrates a general workflow for its synthesis.^[5]

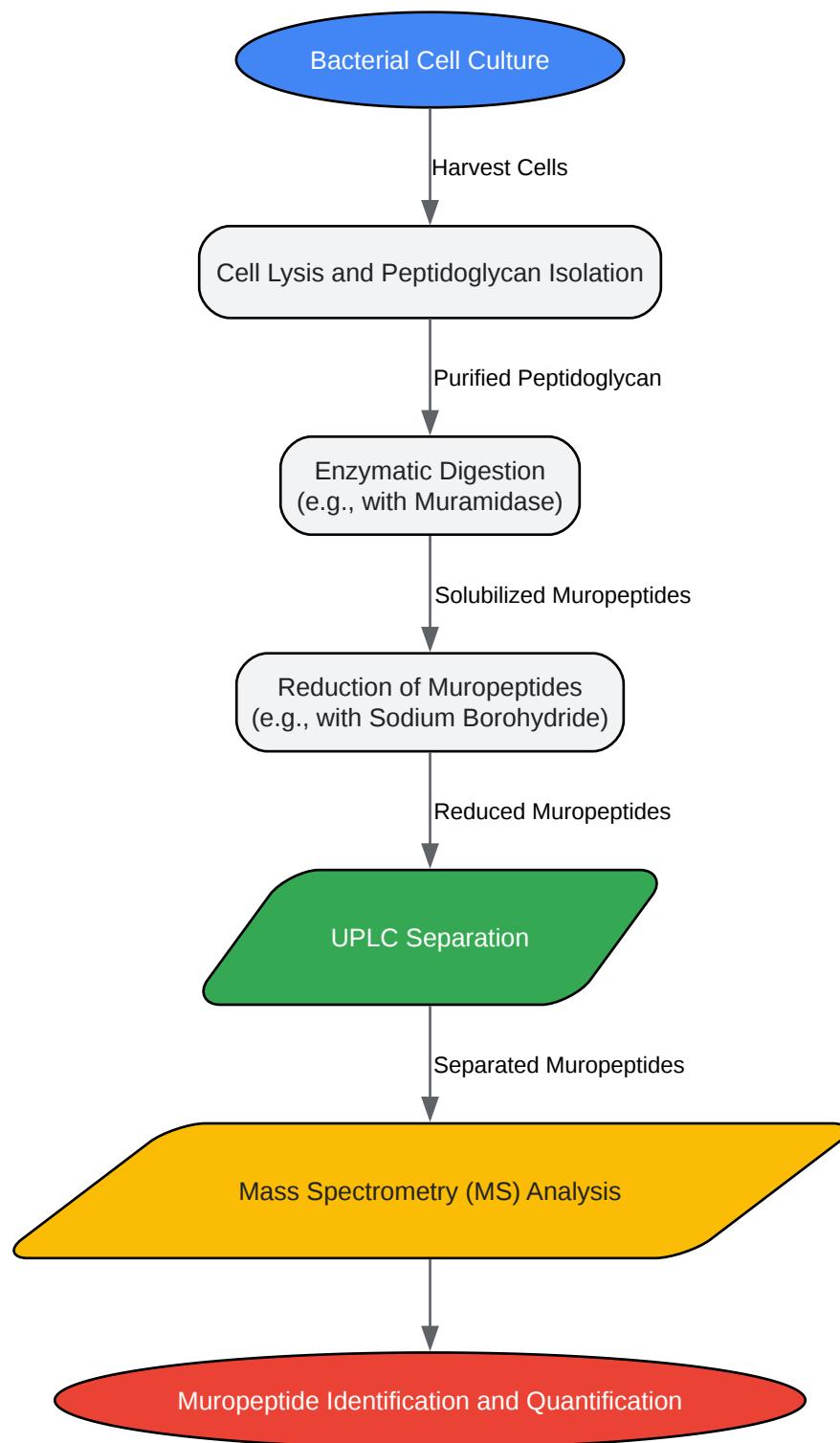


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A simplified workflow for the synthesis of **5-Chloro-2-mercaptopbenzothiazole**.

Analysis of Peptidoglycan Muropeptides

5-Chloro-2-mercaptopbenzothiazole is employed in the analysis of peptidoglycan muropeptides.^[3] The following diagram outlines a typical experimental workflow for this analysis using Ultra-Performance Liquid Chromatography (UPLC).^{[6][7]}

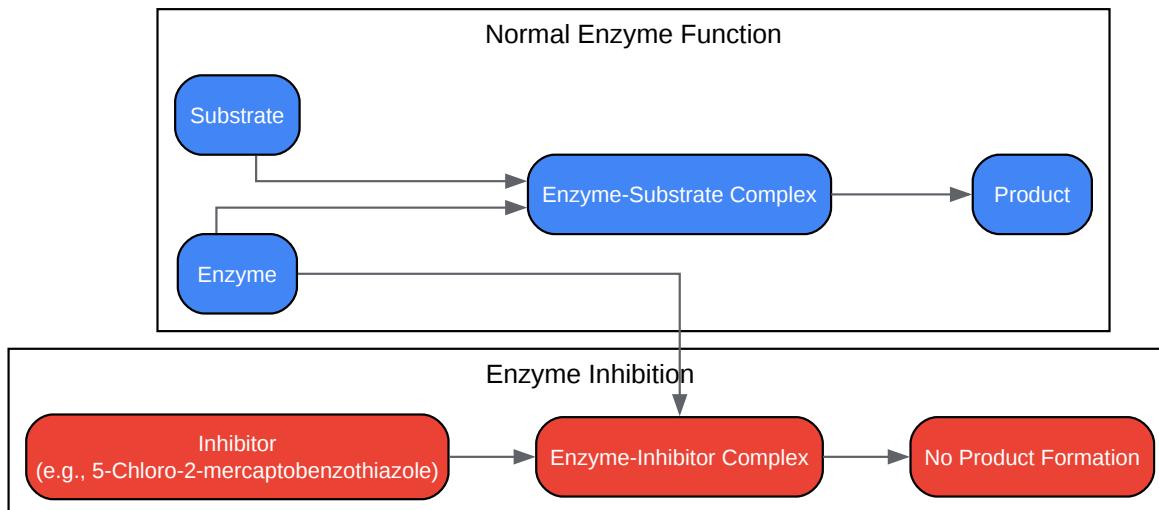


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Workflow for the analysis of peptidoglycan muropeptides using UPLC-MS.

Biological Activity

Derivatives of 2-mercaptobenzothiazole are known to exhibit a range of biological activities, including acting as enzyme inhibitors.^[1] **5-Chloro-2-mercaptobenzothiazole** has been noted for its potential as an inhibitor of various enzymes.^[1] The following diagram illustrates a general mechanism of enzyme inhibition.



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A general diagram illustrating competitive enzyme inhibition.

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